

Technical Guide: Isotopic Purity and Labeling Efficiency of 1-Bromopentadecane-d3

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Compound of Interest

Compound Name: 1-Bromopentadecane-d3

Cat. No.: B15560026

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Deuterium-labeled compounds, such as **1-Bromopentadecane-d3**, are invaluable tools in pharmaceutical research and development. They serve as internal standards in pharmacokinetic studies, aid in metabolism and disposition (ADME) investigations, and can be used to probe reaction mechanisms. The utility of these compounds is fundamentally dependent on their isotopic purity and the precise extent of deuterium incorporation, referred to as labeling efficiency. This technical guide provides a comprehensive overview of the core principles and methodologies for determining these critical parameters for **1-Bromopentadecane-d3**.

While specific batch data for **1-Bromopentadecane-d3** is not publicly available, this guide outlines the standard experimental protocols and data interpretation necessary for its quality control. The quantitative data presented herein is illustrative, based on typical specifications for analogous deuterated compounds.

Data Presentation: Isotopic Purity and Labeling Efficiency

The isotopic purity and labeling efficiency of **1-Bromopentadecane-d3** are determined through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy. The data is typically summarized as follows:

Parameter	Method	Specification	Representative Data
Chemical Purity	GC-MS, ^1H NMR	$\geq 97\%$	98.5%
Isotopic Purity (Atom % D)	Mass Spectrometry, NMR	≥ 98 atom % D	99.2 atom % D
Deuterium Incorporation	Mass Spectrometry	Report Distribution	d3: >99%, d2: <1%, d1: <0.1%, d0: <0.1%
Site of Labeling	^2H NMR, ^{13}C NMR	Terminal methyl group	Confirmed

Experimental Protocols

Synthesis of 1-Bromopentadecane-d3

A common synthetic route to **1-Bromopentadecane-d3** involves the bromination of the corresponding deuterated alcohol, 1-pentadecanol-d3.

Illustrative Synthesis Workflow:



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Caption: A generalized synthetic workflow for **1-Bromopentadecane-d3**.

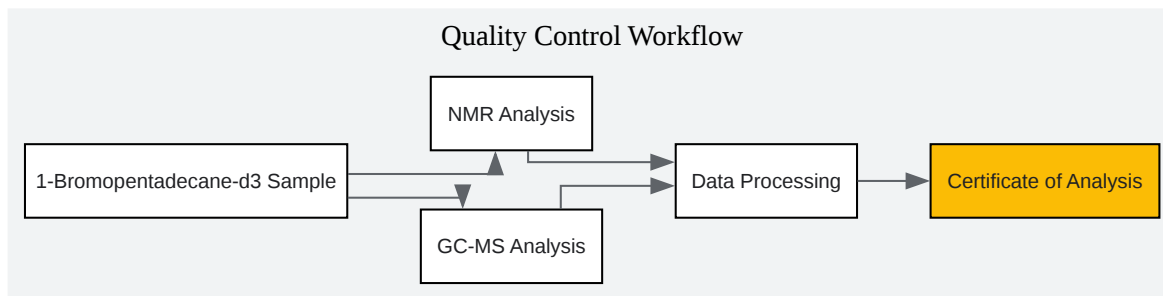
Isotopic Purity Determination by Mass Spectrometry

Mass spectrometry (MS) is a primary technique for determining the isotopic enrichment and distribution of deuterium in the labeled compound.

Methodology:

- **Sample Preparation:** A dilute solution of **1-Bromopentadecane-d3** is prepared in a suitable volatile solvent (e.g., hexane or ethyl acetate).
- **Instrumentation:** A high-resolution mass spectrometer, often coupled with a gas chromatograph (GC-MS), is used for analysis. Electron ionization (EI) is a common ionization technique for such molecules.
- **Data Acquisition:** The mass spectrum is acquired, paying close attention to the molecular ion region.
- **Data Analysis:**
 - The mass-to-charge ratio (m/z) of the molecular ion peak for the unlabeled (d0) and deuterated (d3) species is determined.
 - The relative intensities of the isotopic peaks (M, M+1, M+2, etc.) are measured. The presence of bromine results in a characteristic M and M+2 isotopic pattern due to its natural isotopes (^{79}Br and ^{81}Br).
 - The percentage of each isotopologue (d0, d1, d2, d3, etc.) is calculated from the relative intensities of their corresponding molecular ion peaks.
 - Isotopic purity (atom % D) is calculated based on the weighted average of the deuterium content across all isotopologues.

Workflow for Isotopic Purity Analysis:



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Caption: Quality control workflow for **1-Bromopentadecane-d3**.

Confirmation of Labeling Position by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is crucial for confirming the position of the deuterium labels and providing complementary data on isotopic purity.

Methodology:

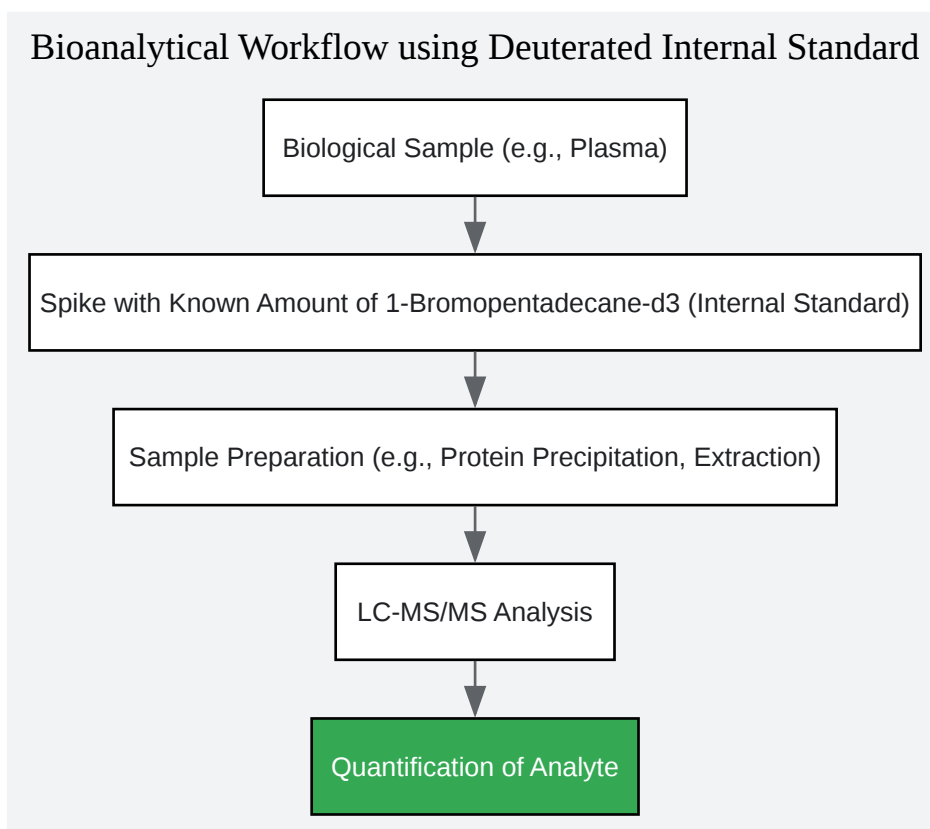
- ^1H NMR (Proton NMR):
 - Sample Preparation: A precise amount of the sample is dissolved in a deuterated solvent (e.g., CDCl_3) in an NMR tube.
 - Data Acquisition: A standard ^1H NMR spectrum is acquired.
 - Data Analysis: The absence or significant reduction of the signal corresponding to the protons on the terminal methyl group confirms successful deuteration at that position. The integration of the residual proton signal at this position, relative to other protons in the molecule, can be used to estimate the isotopic enrichment.
- ^2H NMR (Deuterium NMR):
 - Sample Preparation: A concentrated solution of the sample is prepared in a protonated solvent (e.g., CHCl_3).

- Data Acquisition: A ^2H NMR spectrum is acquired.
- Data Analysis: A signal at the chemical shift corresponding to the terminal methyl group confirms the presence and location of the deuterium label. The chemical shift will be very similar to the corresponding proton signal in the ^1H NMR spectrum.
- ^{13}C NMR (Carbon-13 NMR):
 - Sample Preparation: A concentrated solution is prepared in a deuterated solvent.
 - Data Acquisition: A proton-decoupled ^{13}C NMR spectrum is acquired.
 - Data Analysis: The signal for the carbon atom attached to the deuterium atoms (the terminal methyl carbon) will appear as a multiplet (typically a triplet for a $-\text{CD}_3$ group) due to C-D coupling. The chemical shift will also be slightly upfield compared to the unlabeled compound. This provides definitive confirmation of the labeling site.

Signaling Pathways and Logical Relationships

The application of **1-Bromopentadecane-d3** in drug development often involves its use as an internal standard in bioanalytical assays to support pharmacokinetic studies. The logical relationship for its use is depicted below.

Logical Workflow for Use as an Internal Standard:



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Caption: Use of **1-Bromopentadecane-d3** as an internal standard.

Conclusion

The robust characterization of the isotopic purity and labeling efficiency of **1-Bromopentadecane-d3** is paramount for its effective use in research and drug development. The combination of mass spectrometry and multinuclear NMR spectroscopy provides a comprehensive analytical workflow to ensure the quality and reliability of this important research chemical. While specific data for this compound is not always publicly accessible, the methodologies outlined in this guide provide the necessary framework for its rigorous evaluation.

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